

How to dissolve U-83836E for in vitro assays

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Compound of Interest		
Compound Name:	U-83836E	
Cat. No.:	B1682668	Get Quote

Technical Support Center: U-83836E

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to dissolving **U-83836E** for in vitro assays. Below you will find frequently asked questions (FAQs) and a troubleshooting guide to address common challenges.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving U-83836E?

A1: **U-83836E** is soluble in several common laboratory solvents. For preparing stock solutions, Dimethyl Sulfoxide (DMSO) is frequently used.[1][2] It is also soluble in water and ethanol.[3]

Q2: What are the reported solubilities of U-83836E in different solvents?

A2: The solubility of **U-83836E** can vary slightly between suppliers. A summary of reported solubility data is presented in the table below.

Quantitative Solubility Data for **U-83836E**



Solvent	Reported Solubility
Water	30 mg/mL[3], 50 mM
Ethanol	50 mg/mL[3], 75 mM
DMSO	60 mg/mL (101.07 mM)[2]

Q3: How should I prepare a stock solution of U-83836E?

A3: To prepare a stock solution, dissolve **U-83836E** in an appropriate solvent such as DMSO to a desired high concentration (e.g., 10 mM or 20 mM).[1] Sonication may be used to aid dissolution.[2]

Q4: How do I dilute the **U-83836E** stock solution for my in vitro assay?

A4: When diluting a stock solution (especially one made in an organic solvent like DMSO) into an aqueous buffer or cell culture medium, it is crucial to do so gradually to avoid precipitation. A common practice is to perform serial dilutions of the stock solution in the organic solvent first, and then add the diluted solution to your aqueous medium.[2] For cell-based assays, ensure the final concentration of the organic solvent (e.g., DMSO) is low enough to not affect the cells (typically ≤0.5%).

Q5: How should I store **U-83836E** and its solutions?

A5: Solid **U-83836E** should be stored at -20°C under desiccating conditions and is stable for at least one year.[3] Stock solutions prepared in water or ethanol can be stored at -20°C for up to one month.[3]

Troubleshooting Guide

Issue: The compound precipitates when I add my DMSO stock solution to my aqueous buffer/media.

 Cause: This is a common issue when a compound is much less soluble in the final aqueous solution than in the concentrated organic stock.



- Solution 1: Serial Dilution: Instead of adding the concentrated stock directly, first make an
 intermediate dilution of your stock in the same organic solvent (e.g., dilute a 10 mM DMSO
 stock to 1 mM in DMSO). Then, add the required volume of this intermediate dilution to your
 aqueous buffer.[2]
- Solution 2: Increase Final Volume: By increasing the total volume of your final aqueous solution, you lower the effective concentration of the compound, which can help keep it in solution.
- Solution 3: Ultrasonic Water Bath: If precipitation occurs during dilution, brief sonication in an ultrasonic water bath can help redissolve the compound.[2]
- Solution 4: Use of a Surfactant or Carrier Protein: In some experimental setups, a small amount of a biocompatible surfactant or a carrier protein like bovine serum albumin (BSA) can help maintain the solubility of hydrophobic compounds.[1]

Issue: I am unsure of the final concentration of the compound in my assay after dilution.

• Solution: Always calculate the final concentration based on the dilution factors at each step. For example, if you add 2 μ L of a 1 mM stock solution to 2 mL of cell culture medium, your final concentration will be 1 μ M.

Experimental Protocols

Protocol: Preparation of U-83836E for a Cell-Based Assay

This protocol is adapted from a study using **U-83836E** on glioma cells.[1]

- Prepare a 20 mM Stock Solution: Dissolve the required amount of U-83836E powder in DMSO to achieve a final concentration of 20 mM.
- Prepare a 2.5 mM Intermediate Solution: Dilute the 20 mM stock solution in a solution of fatty acid-free bovine serum albumin (BSA) in Phosphate Buffered Saline (PBS) (e.g., 30 mg/mL) to make a 2.5 mM intermediate stock.
- Prepare Final Working Solutions: Perform serial dilutions (e.g., 1:10) of the 2.5 mM
 intermediate solution in the fatty acid-free BSA in PBS solution to achieve the desired final

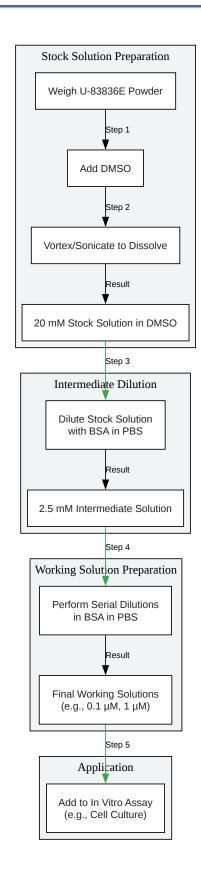


concentrations for your experiment (e.g., 0.1 μ M and 1 μ M).

 Introduce to Assay: Add the final working solutions to your cell culture wells to reach the desired final concentrations. Ensure all solutions are freshly prepared before each experiment.[1]

Visualized Experimental Workflow





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Caption: Workflow for dissolving and preparing **U-83836E** for in vitro assays.



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References

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